

Comparative Analytical Profiling: Methyl 4-methanesulfinylbutanoate

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Compound of Interest

Compound Name: *Methyl 4-methanesulfinylbutanoate*

CAS No.: *1249193-09-6*

Cat. No.: *B1422535*

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As drug development and metabolomics increasingly focus on tracking the metabolic fate of thioethers, the accurate identification of sulfur oxidation states becomes critical. **Methyl 4-methanesulfinylbutanoate** (the sulfoxide) often appears as an intermediate or metabolite of its sulfide counterpart.

This guide provides an objective, in-depth comparative analysis of the Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **methyl 4-methanesulfinylbutanoate** against its unoxidized (sulfide) and fully oxidized (sulfone) alternatives. Rather than merely listing data points, this guide explores the chemical causality behind the spectral shifts and provides self-validating protocols for rigorous laboratory replication.

Mechanistic Causality: The Sulfur Oxidation State Effect

The analytical differentiation of **methyl 4-methanesulfinylbutanoate** from its alternatives relies on two fundamental chemical principles: inductive deshielding and stereochemical

asymmetry.

- **The Inductive Effect:** As the sulfur atom transitions from a sulfide (-S-) to a sulfoxide (-S(=O)-) and finally to a sulfone (-SO₂-), the highly electronegative oxygen atoms withdraw electron density. This deshields the adjacent protons (α-protons) and carbons, shifting their NMR resonances progressively downfield.
- **Chirality and Diastereotopicity:** Unlike the planar-like sulfide or the symmetrical tetrahedral sulfone, the sulfoxide group possesses a lone pair of electrons, rendering the sulfur atom a chiral center. Consequently, the two protons on the adjacent C4 carbon (CH₂-S(=O)CH₃) become diastereotopic. They exist in different magnetic environments and will couple with each other, transforming a simple triplet into a complex ABX₂ multiplet. Recognizing this multiplet is the hallmark of expert spectral interpretation for sulfoxides.

Quantitative Spectral Comparisons

Nuclear Magnetic Resonance (NMR) Profiling

The following table summarizes the predicted ¹H and ¹³C NMR shifts (in CDCl₃) across the three oxidation states. Notice the progressive downfield shift of the C4 and S-CH₃ protons.

Structural Feature	Methyl 4-(methylthio)butanoate (Sulfide)	Methyl 4-methanesulfinylbutanoate (Sulfoxide)	Methyl 4-(methylsulfonyl)butanoate (Sulfone)
S-CH ₃ (¹ H / ¹³ C)	~2.10 ppm (s) / 15.5 ppm	~2.58 ppm (s) / 38.5 ppm	~2.95 ppm (s) / 40.5 ppm
C4-CH ₂ (¹ H / ¹³ C)	~2.55 ppm (t) / 33.8 ppm	~2.70–2.85 ppm (m)* / 53.5 ppm	~3.10 ppm (t) / 54.8 ppm
C3-CH ₂ (¹ H / ¹³ C)	~1.95 ppm (quintet) / 24.0 ppm	~2.05–2.15 ppm (m) / 19.0 ppm	~2.20 ppm (quintet) / 18.5 ppm
C2-CH ₂ (¹ H / ¹³ C)	~2.45 ppm (t) / 32.8 ppm	~2.45 ppm (t) / 32.5 ppm	~2.50 ppm (t) / 32.0 ppm
O-CH ₃ (¹ H / ¹³ C)	~3.68 ppm (s) / 51.6 ppm	~3.68 ppm (s) / 51.8 ppm	~3.70 ppm (s) / 52.0 ppm

*Expert Note: The C4 protons in the sulfoxide appear as a complex multiplet due to their diastereotopic nature, serving as a definitive diagnostic feature against the triplets observed in the sulfide and sulfone.

Mass Spectrometry (MS) Fragmentation Profiling

In positive electrospray ionization (ESI+), the sulfoxide exhibits unique fragmentation pathways driven by thermal and collision-induced elimination [1].

Compound	Exact Mass	[M+H] ⁺ m/z	Key Diagnostic Fragments (CID)
Sulfide	148.0558	149.06	m/z 101 (Loss of CH ₃ SH, -48 Da)
Sulfoxide	164.0507	165.05	m/z 101 (Loss of CH ₃ SOH, -64 Da) m/z 133 (Loss of CH ₃ OH, -32 Da)
Sulfone	180.0456	181.05	m/z 101 (Loss of CH ₃ SO ₂ H, -80 Da)

*Expert Note: The neutral loss of methanesulfenic acid (CH₃SOH, 64 Da) is a highly specific rearrangement characteristic of aliphatic sulfoxides. The sulfone, being much more stable, requires higher collision energies to induce the loss of methanesulfinic acid (80 Da).

Self-Validating Experimental Protocols

To ensure reproducibility and scientific trustworthiness, the following protocols incorporate built-in validation steps (internal standards and calibration checks).

High-Resolution NMR Acquisition (1D ¹H and ¹³C)

Causality: CDCl₃ is selected as the solvent because its non-polar nature perfectly dissolves the aliphatic ester, while the addition of TMS provides an absolute zero reference to accurately measure the subtle inductive shifts caused by the sulfur oxidation states.

- Sample Preparation: Weigh exactly 15 mg of **methyl 4-methanesulfinylbutanoate**.
- Solubilization: Dissolve the analyte in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) Tetramethylsilane (TMS).
- Validation Check (Shimming): Transfer to a 5 mm NMR tube. Lock the spectrometer to the deuterium signal of CDCl_3 (7.26 ppm). Perform gradient shimming until the solvent peak width at half-height is < 1.0 Hz to ensure resolution of the C4 diastereotopic multiplet.
- Acquisition:
 - ^1H NMR: Run at 400 MHz (or higher), 16 scans, relaxation delay (D1) of 2 seconds.
 - ^{13}C NMR: Run at 100 MHz, 1024 scans, with proton decoupling (WALTZ-16).
- Data Processing: Reference the spectrum strictly to the TMS internal standard at 0.00 ppm.

LC-ESI-MS/MS Workflow

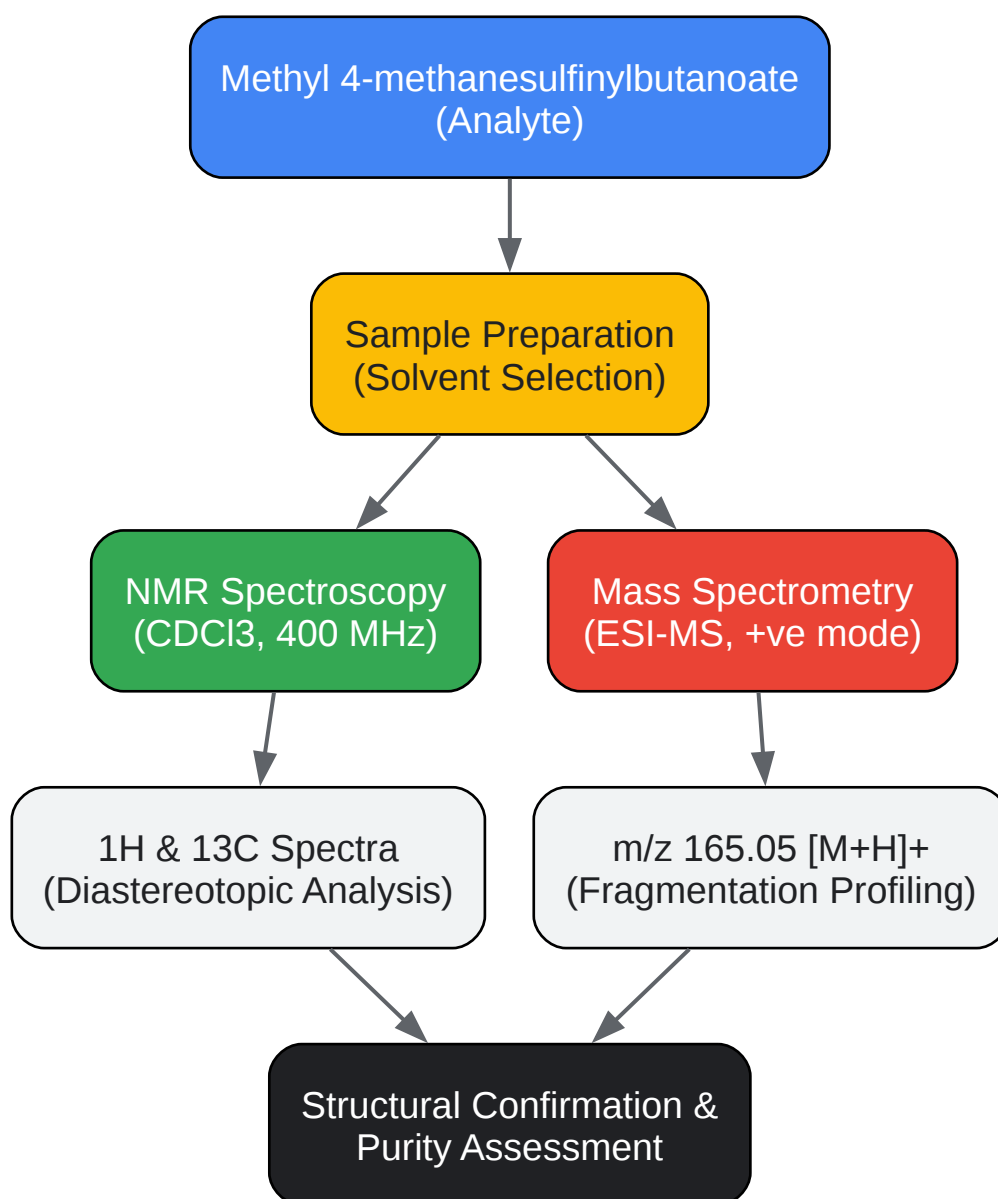
Causality: Formic acid is utilized in the mobile phase to act as a proton donor, drastically enhancing the ionization efficiency of the sulfoxide oxygen and the ester carbonyl to form stable $[\text{M}+\text{H}]^+$ adducts.

- Sample Preparation: Dilute the analyte to a final concentration of 1 $\mu\text{g/mL}$ in 50:50 Water:Acetonitrile.
- System Suitability (Validation): Inject a blank (solvent only) to rule out carryover, followed by a known calibrant mix to verify mass accuracy (< 5 ppm error).
- Chromatography:
 - Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 μm).
 - Mobile Phase A: 0.1% Formic Acid in MS-grade Water.
 - Mobile Phase B: 0.1% Formic Acid in MS-grade Acetonitrile.
 - Gradient: 5% B to 95% B over 5 minutes.

- Mass Spectrometry: Operate in ESI positive mode. Set the capillary voltage to 3.0 kV.
- Targeted MS/MS: Isolate the precursor ion at m/z 165.05. Apply a normalized collision energy (NCE) of 20-30 eV to induce the diagnostic neutral loss of methanesulfenic acid (producing the m/z 101 product ion).

Analytical Workflow Visualization

The following diagram illustrates the logical progression from sample preparation to structural validation, highlighting the divergent paths for NMR and MS analysis.



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Analytical workflow for the NMR and MS structural profiling of **methyl 4-methanesulfinylbutanoate**.

References

- National Center for Biotechnology Information (PubChem). "PubChem Compound Summary for CID 50989158, **Methyl 4-methanesulfinylbutanoate**." PubChem Database. Accessed March 14, 2026.[\[Link\]](#)
- National Institute of Standards and Technology (NIST). "Mass Spectrometry Data and Fragmentation Principles." NIST Chemistry WebBook, SRD 69. Accessed March 14, 2026. [\[Link\]](#)
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